

In-Depth Technical Guide to the Potential Hazards of 1,2-Dibromoethyltrichlorosilane

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Compound of Interest

Compound Name: 1,2-Dibromoethyltrichlorosilane

Cat. No.: B1581137

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the potential hazards associated with **1,2-Dibromoethyltrichlorosilane** (CAS No. 4170-50-7). The information is intended for professionals in research, scientific, and drug development fields to ensure safe handling and use of this compound. This document details its toxicological profile, reactivity, and provides essential safety information.

GHS Hazard Identification and Classification

1,2-Dibromoethyltrichlorosilane is a hazardous chemical with multiple risk factors. While a complete, officially harmonized GHS classification is not readily available, information from supplier safety data sheets (SDS) and related compounds allows for a composite hazard profile. The primary hazards are associated with its corrosivity, toxicity upon contact and inhalation, and its vigorous reaction with water.

Table 1: GHS Hazard Statements for **1,2-Dibromoethyltrichlorosilane** and Related Compounds

Hazard Statement	Description	Source Compound
H302	Harmful if swallowed	1,2-Dibromoethyltrichlorosilane
H311 + H331	Toxic in contact with skin or if inhaled	1,2-Dibromoethane
H314	Causes severe skin burns and eye damage	Organochlorosilanes (general)
H315	Causes skin irritation	1,2-Dibromoethyltrichlorosilane, 1,2-Dibromoethane
H318	Causes serious eye damage	1,2-Dibromoethyltrichlorosilane
H319	Causes serious eye irritation	1,2-Dibromoethane
H335	May cause respiratory irritation	1,2-Dibromoethyltrichlorosilane, 1,2-Dibromoethane
H350	May cause cancer	1,2-Dibromoethane
H411	Toxic to aquatic life with long lasting effects	1,2-Dibromoethane

Signal Word: Danger

Hazard Pictograms:

Due to the range of hazards, the following pictograms are likely applicable:

- Corrosion: For severe skin burns and eye damage.
- Skull and Crossbones: For acute toxicity (inhalation and dermal).
- Health Hazard: For carcinogenicity and respiratory irritation.
- Exclamation Mark: For acute toxicity (oral) and skin/eye irritation.

- Environment: For aquatic toxicity.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,2-Dibromoethyltrichlorosilane** is provided in the table below.

Table 2: Physical and Chemical Properties of **1,2-Dibromoethyltrichlorosilane**

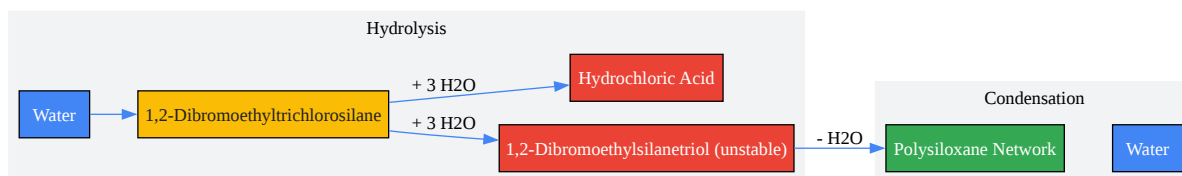
Property	Value
CAS Number	4170-50-7
Molecular Formula	C ₂ H ₃ Br ₂ Cl ₃ Si
Molecular Weight	321.3 g/mol
Appearance	Liquid
Boiling Point	90 °C
Density	2.046 g/mL
Flash Point	65 °C
Water Reactivity	Reacts rapidly with moisture and water

Reactivity and Hazardous Decomposition

The most significant reactivity hazard of **1,2-Dibromoethyltrichlorosilane** is its violent reaction with water and other protic solvents. This hydrolysis is characteristic of chlorosilanes and is a primary consideration for safe handling and storage.

Hydrolysis Pathway

The trichlorosilyl group is highly susceptible to nucleophilic attack by water. The reaction proceeds in a stepwise manner, replacing the chlorine atoms with hydroxyl groups to form a silanetriol. This reaction also produces hydrochloric acid (HCl) as a corrosive byproduct. The resulting silanetriol is unstable and readily undergoes condensation to form a cross-linked polysiloxane network.



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Caption: Hydrolysis and condensation of **1,2-Dibromoethyltrichlorosilane**.

Hazardous Decomposition Products

Upon contact with water or moisture, **1,2-Dibromoethyltrichlorosilane** will decompose to produce:

- Hydrochloric acid (HCl): A highly corrosive and toxic gas.
- 1,2-Dibromoethylsilanetriol: The stability and toxicity of this intermediate are not well-documented, but it is expected to be reactive.
- Polysiloxanes: The final condensed product.

In the event of a fire, irritating fumes of hydrogen chloride and organic acid vapors may be generated.

Toxicological Information

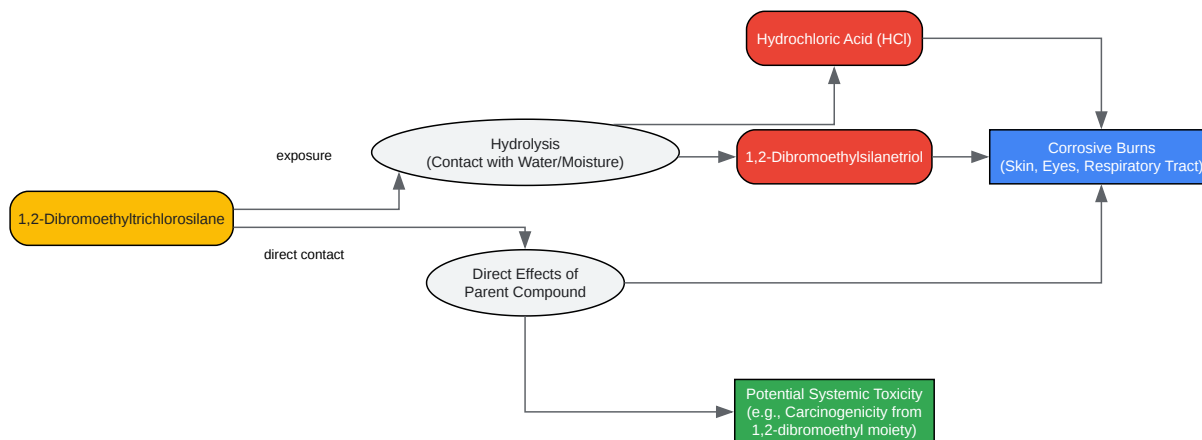
Specific toxicological data for **1,2-Dibromoethyltrichlorosilane** is limited. Therefore, the toxicological assessment is based on data from its structural components (the 1,2-dibromoethyl group and the trichlorosilyl group) and analogous compounds.

Table 3: Summary of Toxicological Hazards

Hazard Type	Description
Acute Toxicity	Harmful if swallowed. Toxic in contact with skin and if inhaled. Overexposure may lead to severe tissue damage.[1][2]
Skin Corrosion/Irritation	Causes severe skin burns and irritation.[1][2] Prompt and thorough washing with soap and water is crucial to mitigate dermal effects.
Eye Damage/Irritation	Causes serious eye damage, including conjunctivitis and corneal damage.[1][2] Immediate and prolonged rinsing with water is necessary upon contact.
Respiratory Irritation	Inhalation of vapors will irritate the respiratory tract.[1][2]
Carcinogenicity	The 1,2-dibromoethane component is classified as a potential carcinogen.[1]
Aquatic Toxicity	The 1,2-dibromoethane component is toxic to aquatic life with long-lasting effects.[1]

Toxicological Signaling Pathways

The toxicity of **1,2-Dibromoethyltrichlorosilane** is multifactorial, arising from the parent compound and its hydrolysis products.



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Caption: Postulated toxicological pathways of **1,2-Dibromoethyltrichlorosilane**.

Experimental Protocols for Hazard Assessment

While specific experimental protocols for **1,2-Dibromoethyltrichlorosilane** are not published, standard methodologies for assessing the hazards of water-reactive organosilanes should be employed.

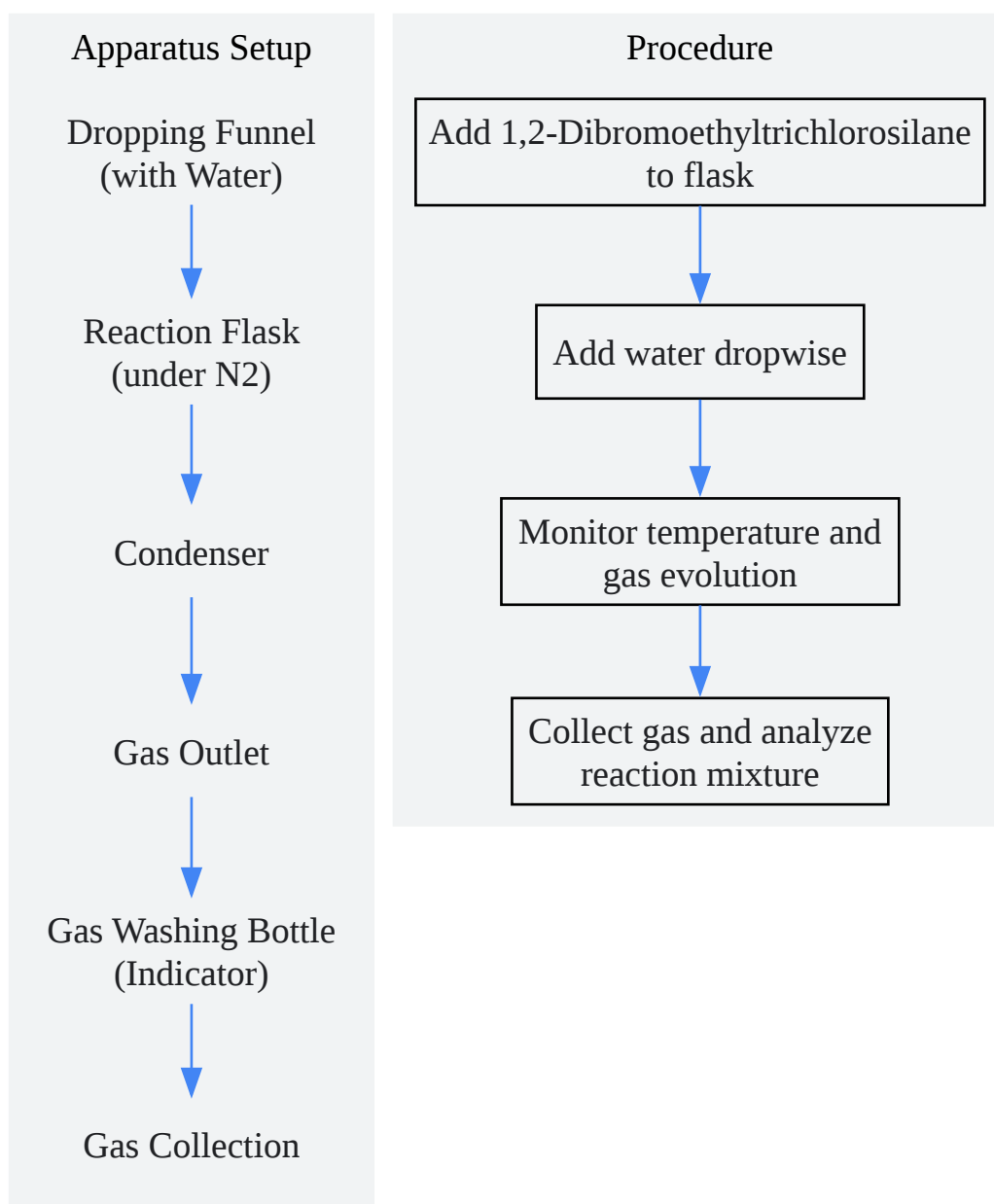
Protocol for Assessing Water Reactivity

A qualitative and quantitative assessment of the reaction with water is essential.

Objective: To determine the reactivity of **1,2-Dibromoethyltrichlorosilane** with water and identify the gaseous byproducts.

Methodology:

- Setup: A reaction flask equipped with a dropping funnel, a condenser, and a gas outlet connected to a gas washing bottle containing an appropriate indicator (e.g., litmus or universal indicator) and a gas collection system. The entire apparatus should be placed in a fume hood.
- Procedure: a. A known amount of **1,2-Dibromoethyltrichlorosilane** is placed in the reaction flask under an inert atmosphere (e.g., nitrogen or argon). b. Water is added dropwise from the dropping funnel to the stirred silane. c. The reaction temperature is monitored. d. The evolution of gas is observed, and the gas is passed through the indicator solution to confirm its acidic nature (HCl). e. The gas can be collected for further analysis (e.g., GC-MS) to identify any other volatile byproducts.
- Data Collection:
 - Rate of gas evolution.
 - Temperature change of the reaction mixture.
 - pH change in the gas washing bottle.
 - Analysis of the reaction mixture and collected gas.



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Caption: Experimental workflow for assessing water reactivity.

Safe Handling and Personal Protective Equipment (PPE)

Given the significant hazards, stringent safety precautions are mandatory when handling **1,2-Dibromoethyltrichlorosilane**.

- Engineering Controls: Work in a well-ventilated fume hood. Ensure an eyewash station and safety shower are readily accessible.
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles and a face shield are required.
 - Skin Protection: Wear chemical-resistant gloves (e.g., butyl rubber or Viton), a lab coat, and consider a chemical-resistant apron or suit for larger quantities.
 - Respiratory Protection: If there is a risk of inhalation, use a full-face respirator with a cartridge suitable for acid gases and organic vapors.

Storage and Disposal

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from water, moisture, and incompatible materials (e.g., bases, oxidizing agents).
- Disposal: Dispose of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain. The material may be hydrolyzed and neutralized before disposal, but this should only be done by trained personnel with appropriate safety measures in place.

This guide is intended to provide a thorough understanding of the potential hazards of **1,2-Dibromoethyltrichlorosilane**. It is crucial to consult the most current Safety Data Sheet from the supplier before use and to always handle this chemical with the utmost care and appropriate safety precautions.

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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]

- 2. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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